

Application Note: Ensuring Accuracy in PCB 180 Quantification Through Certified Reference Materials

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Compound of Interest

Compound Name: 2,2',3,4,4',5,5'-
Heptachlorobiphenyl

CAS No.: 35065-29-3

Cat. No.: B050437

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Introduction

Polychlorinated biphenyls (PCBs) are persistent organic pollutants that are subject to stringent regulatory monitoring in environmental and biological matrices due to their potential health risks.[1] PCB 180 (**2,2',3,4,4',5,5'-Heptachlorobiphenyl**) is a specific congener frequently included in analytical testing protocols.[2][3] Accurate and reliable quantification of PCB 180 is paramount for ensuring compliance with regulatory limits and for protecting human and environmental health.[1] The use of Certified Reference Materials (CRMs) is an indispensable component of a robust quality assurance/quality control (QA/QC) program for PCB 180 analysis, providing metrological traceability and ensuring the reliability of analytical data.[4][5]

This application note provides a detailed protocol for the calibration of analytical instrumentation, primarily Gas Chromatography-Mass Spectrometry (GC-MS), for the quantitative analysis of PCB 180 using CRMs.

The Role of Certified Reference Materials

CRMs are highly characterized and homogenous materials with certified property values, such as concentration, and an associated uncertainty.[4] For PCB 180 analysis, CRMs serve several critical functions:

- **Instrument Calibration:** CRMs are used to create multi-point calibration curves to establish the relationship between the instrument response and the concentration of PCB 180.[6][7]
- **Method Validation:** They are essential for validating the accuracy and precision of analytical methods.[6]
- **Quality Control:** Regular analysis of CRMs helps in monitoring the ongoing performance of the analytical method and instrumentation.[6]
- **Traceability:** The use of CRMs ensures that measurement results are traceable to international standards.[4]

Quantitative Data Summary

The following tables summarize typical concentration ranges for PCB 180 CRMs and an example of a calibration curve setup for GC-MS analysis.

Table 1: Examples of Commercially Available PCB 180 Certified Reference Materials

CRM Type	CAS Number	Concentration	Solvent
Solution	35065-29-3	10.0 µg/mL	Isooctane
Solution	35065-29-3	100 µg/mL	Isooctane
Neat	35065-29-3	5 mg	N/A

Data sourced from commercially available CRM providers.[1][4][8]

Table 2: Example Multi-Point Calibration Standard Concentrations for PCB 180 Analysis

Calibration Level	Concentration (µg/L)
1	5
2	20
3	50
4	100
5	200
6	300

This is an example calibration range; the actual range should be selected based on the expected concentration in samples and the linear range of the instrument.[\[7\]](#)

Experimental Protocol: PCB 180 Calibration using a Certified Reference Material

This protocol describes the preparation of calibration standards and the establishment of a calibration curve for the quantification of PCB 180 using GC-MS with an internal standard.

1. Materials and Reagents

- PCB 180 Certified Reference Material (CRM) solution (e.g., 10 µg/mL in isooctane)[\[1\]](#)[\[4\]](#)
- Internal Standard (IS) CRM (e.g., ¹³C₁₂-labeled PCB 180)
- High-purity solvent (e.g., hexane or isooctane, pesticide residue grade)[\[7\]](#)
- Class A volumetric flasks and pipettes
- Autosampler vials with caps

2. Preparation of Stock and Working Standards

- PCB 180 Stock Standard: If starting from a neat CRM, accurately weigh the required amount and dissolve it in a known volume of solvent to prepare a stock solution of known

concentration. If using a solution CRM, this can serve as the stock standard.

- Internal Standard Stock Solution: Prepare a stock solution of the $^{13}\text{C}_{12}$ -labeled PCB 180 internal standard in the same solvent.
- Working Standard Solutions: Prepare a series of working standard solutions by performing serial dilutions of the PCB 180 stock standard.

3. Preparation of Calibration Curve Standards

- Label a series of volumetric flasks corresponding to each calibration level (e.g., CAL 1 to CAL 6).
- To each flask, add a constant, known amount of the internal standard stock solution. This ensures the same concentration of IS in every standard and sample.
- Add the appropriate volume of the PCB 180 working standard solution to each flask to achieve the desired concentrations as outlined in Table 2.
- Bring each flask to its final volume with the high-purity solvent.
- Mix each solution thoroughly.
- Transfer an aliquot of each calibration standard to an autosampler vial for analysis.

4. GC-MS Instrumental Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) is the recommended instrument for PCB analysis.^{[9][10][11]} A triple quadrupole mass spectrometer (GC-MS/MS) can provide enhanced selectivity.^[10]
- Chromatographic Column: An Agilent DB-5ms column or equivalent is suitable for the separation of PCB congeners.^[12]
- Injection: Use an appropriate injection volume (e.g., 1 μL) in splitless mode.^[13]
- MS Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for enhanced sensitivity and selectivity.^{[2][11]} Monitor

characteristic ions for both native PCB 180 and its $^{13}\text{C}_{12}$ -labeled internal standard.

5. Calibration Curve Construction and Evaluation

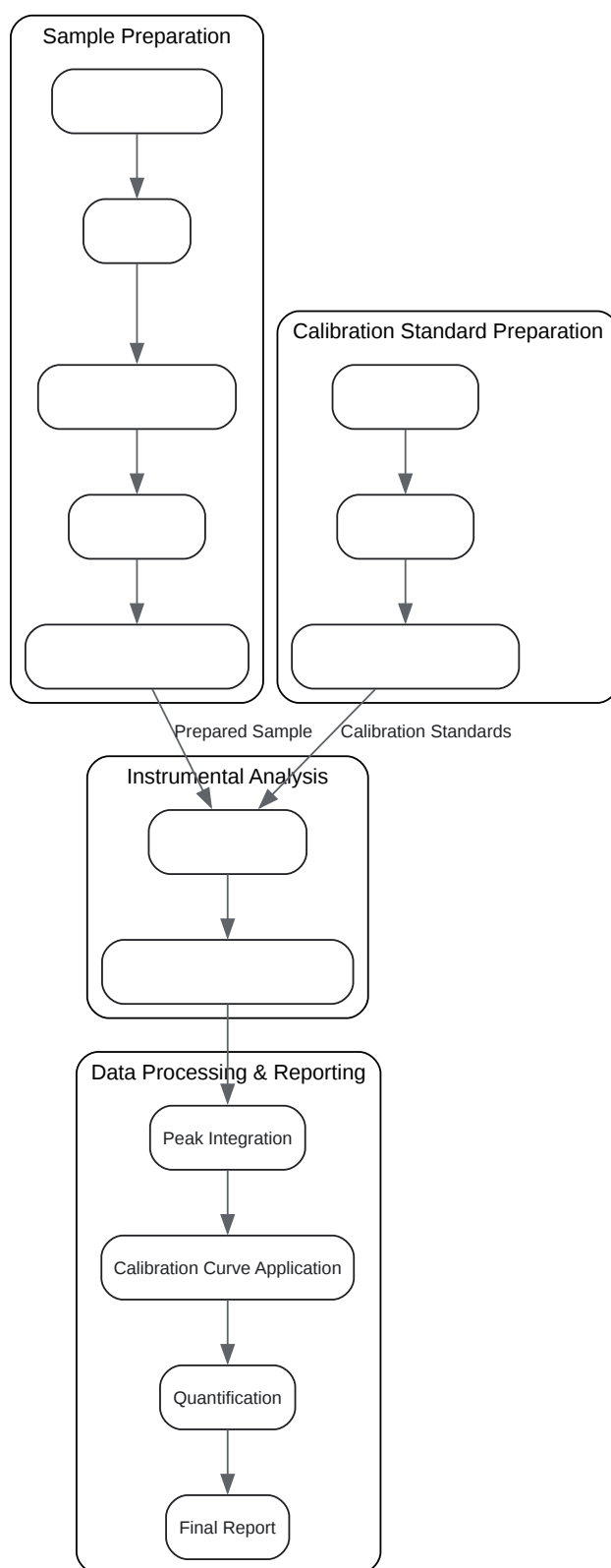
- Inject the prepared calibration standards into the GC-MS system.
- For each calibration level, determine the peak area of PCB 180 and the $^{13}\text{C}_{12}$ -labeled internal standard.
- Calculate the Response Factor (RF) for each calibration level using the following equation:
 - $\text{RF} = (\text{Area of PCB 180} / \text{Concentration of PCB 180}) / (\text{Area of IS} / \text{Concentration of IS})$
- Plot the ratio of the peak area of PCB 180 to the peak area of the internal standard against the concentration of PCB 180.
- Perform a linear regression analysis on the calibration points. The correlation coefficient (R^2) should be ≥ 0.995 for the curve to be considered linear.[\[12\]](#)
- The established calibration curve can then be used to determine the concentration of PCB 180 in unknown samples.

6. Quality Control

- A calibration blank (solvent with internal standard) should be analyzed to ensure no contamination.
- A continuing calibration verification (CCV) standard should be analyzed at regular intervals (e.g., after every 10-20 samples) to monitor instrument performance.[\[6\]](#) The calculated concentration of the CCV should be within a predefined acceptance range (e.g., $\pm 15\%$) of the true value.

Visualization of the Analytical Workflow

The following diagram illustrates the general workflow for PCB 180 analysis, from sample preparation to data acquisition and analysis.



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Caption: Workflow for PCB 180 analysis using CRMs.

Conclusion

The meticulous use of Certified Reference Materials for the calibration of analytical instruments is a cornerstone of reliable and defensible data in the analysis of PCB 180. Adherence to a well-defined protocol, from the preparation of calibration standards to the implementation of robust quality control measures, ensures the accuracy, precision, and traceability of analytical results. This, in turn, is critical for regulatory compliance, environmental monitoring, and human health risk assessment.

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